

Introduction: Understanding the Profile of 9-(Bromomethyl)acridine

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Compound of Interest

Compound Name: 9-(Bromomethyl)acridine

Cat. No.: B074509

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9-(Bromomethyl)acridine is a fluorescent labeling agent and a versatile chemical intermediate utilized extensively in biomedical research and pharmaceutical development.^{[1][2]} Its utility stems from the combination of the acridine moiety, a well-known DNA intercalator, and the reactive bromomethyl group, which can readily participate in nucleophilic substitution reactions.^{[3][4]} This dual functionality makes it invaluable for synthesizing novel anti-cancer agents, developing fluorescent probes for biological imaging, and creating targeted drug delivery systems through bioconjugation.^{[3][4][5]}

However, the very properties that make **9-(Bromomethyl)acridine** a powerful research tool also render it a significant occupational hazard. The acridine backbone can intercalate into DNA, and the bromomethyl group is a potent alkylating agent, creating a molecule with suspected mutagenic and carcinogenic properties.^{[5][6]} This guide provides a comprehensive framework for the safe handling, use, and disposal of **9-(Bromomethyl)acridine**, grounded in the principles of risk assessment and the hierarchy of controls. It is designed to empower researchers to mitigate risks effectively while harnessing the compound's scientific potential.

Section 1: Hazard Identification and Risk Assessment

A thorough understanding of the hazards associated with **9-(Bromomethyl)acridine** is the foundation of a robust safety protocol. The primary risks involve its chemical reactivity and its toxicological profile.

Physicochemical Properties

A summary of the key physical and chemical properties of **9-(Bromomethyl)acridine** is presented below. This information is critical for understanding its behavior under laboratory conditions.

Property	Value	References
CAS Number	1556-34-9	[3]
Molecular Formula	C ₁₄ H ₁₀ BrN	[3]
Molecular Weight	272.14 g/mol	[3]
Appearance	Pale yellow to brown powder or crystals	[1][3]
Melting Point	160-165 °C	[1][7]
Solubility	Soluble in Methanol	[1]

Toxicological Hazards and GHS Classification

9-(Bromomethyl)acridine is classified under the Globally Harmonized System (GHS) with specific hazard statements that mandate careful handling. The primary routes of occupational exposure are inhalation of the powder, dermal contact, and eye contact.

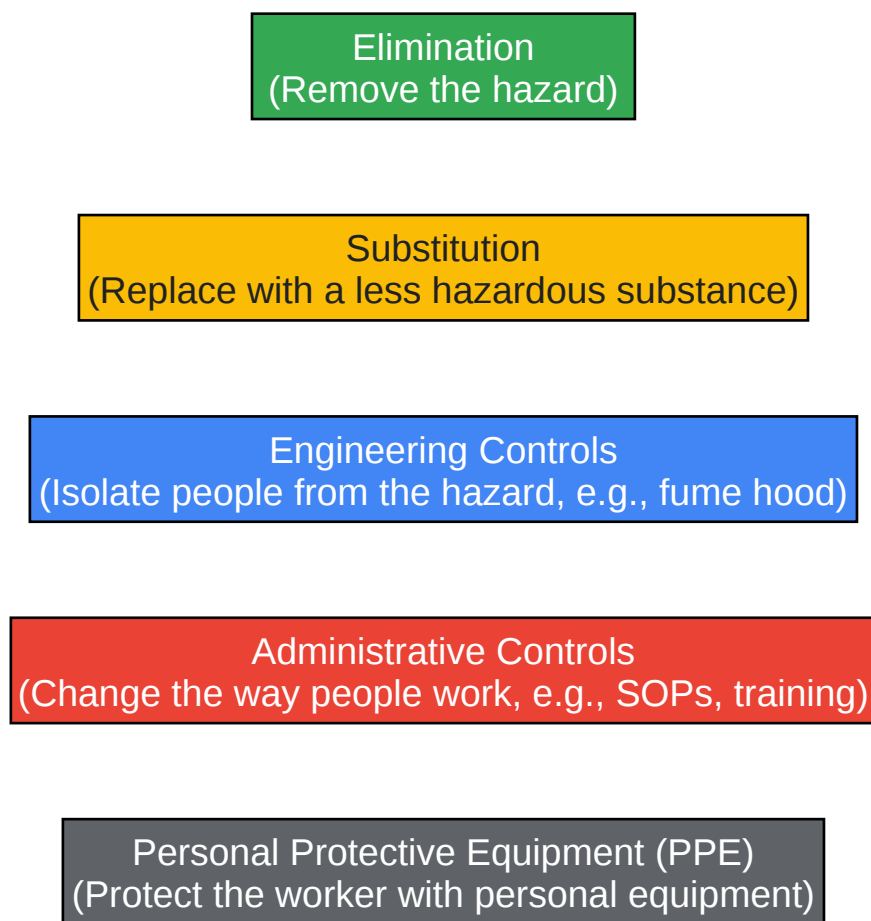
Hazard Class	GHS Hazard Statement	Signal Word	Pictogram	References
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[7][8]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[7][8]
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)	[7][8]

Causality of Toxicity:

- Irritation: The irritant properties are common for reactive alkylating agents, which can react with proteins and other biomolecules in the skin, eyes, and respiratory tract, leading to an inflammatory response.
- Mutagenicity/Carcinogenicity: While specific carcinogenicity data for **9-(Bromomethyl)acridine** is not readily available, its mechanism of action presents a significant concern. The acridine core is a known DNA intercalator, meaning it can insert itself between the base pairs of a DNA helix.^[6] The bromomethyl group is a reactive alkylating agent capable of forming covalent bonds with DNA bases.^[5] This combined action of intercalation followed by alkylation can lead to DNA damage, frameshift mutations, and interstrand crosslinking, which are hallmarks of mutagenesis and carcinogenesis.^{[5][6]} Therefore, it must be handled as a suspected carcinogen. The parent compound, acridine, is regulated by OSHA as a potential carcinogen.^[9]

The Hierarchy of Controls

Effective safety management prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE). This principle, known as the hierarchy of controls, provides a systematic approach to minimizing exposure.



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Diagram: The Hierarchy of Controls for mitigating chemical exposure.

For **9-(Bromomethyl)acridine**, elimination or substitution is often not feasible due to its unique properties. Therefore, the focus must be on robust engineering controls, strict administrative protocols, and diligent use of PPE.

Section 2: Safe Handling and Engineering Controls

All work with **9-(Bromomethyl)acridine** must be conducted within designated areas to prevent cross-contamination.

Engineering Controls

- Chemical Fume Hood: All procedures involving **9-(Bromomethyl)acridine**, especially the handling of the solid powder and preparation of solutions, must be performed inside a

certified chemical fume hood. This is critical to prevent inhalation of the irritant and potentially carcinogenic dust.^[9]

- Ventilation: The laboratory must have adequate general ventilation to ensure any fugitive emissions are diluted and removed.
- Designated Work Area: Establish a designated area within the fume hood for handling this compound. The area should be clearly labeled. This practice contains potential contamination to a manageable and clearly defined space.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully and used consistently.

Task	Required PPE	Rationale and Best Practices
Weighing Solid	- Double Nitrile Gloves- Lab Coat- ANSI-approved Safety Goggles- N95 Dust Mask	The primary risk is the generation of fine, inhalable dust. An N95 respirator is essential to protect the respiratory tract. Double gloving minimizes the risk of contamination when removing the outer pair after handling. ^[10]
Preparing Solutions & Reactions	- Double Nitrile Gloves- Lab Coat- ANSI-approved Safety Goggles or Face Shield	The risk of splashes and spills is highest during these activities. Safety goggles are mandatory. A face shield should be considered when handling larger volumes.
Post-Reaction Workup & Purification	- Nitrile Gloves- Lab Coat- Safety Glasses	While the compound may be in solution, the risk of skin contact remains. Standard PPE is required.

Protocol for Donning and Doffing PPE: Proper procedure for putting on and taking off PPE is crucial to avoid self-contamination. Always don PPE before entering the designated handling area and doff it before exiting. Gloves should be removed last, turning them inside out to contain any surface contamination. Hands must be washed thoroughly with soap and water after PPE is removed.

Section 3: Standard Operating Procedures

Weighing Protocol (Solid Compound)

- Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Decontaminate the balance and the surrounding area within the hood before starting.
- Don all required PPE, including an N95 dust mask and double nitrile gloves.
- Carefully open the container. Avoid creating airborne dust.
- Use a spatula to carefully transfer the desired amount of solid to a tared container.
- Close the primary container securely.
- Clean the spatula and any contaminated surfaces with a suitable solvent (e.g., methanol) and wipe. Dispose of the wipe as hazardous waste.
- Carefully remove outer gloves and dispose of them in the designated hazardous waste container within the fume hood.

Storage

- Store **9-(Bromomethyl)acridine** in a tightly sealed, clearly labeled container.[8]
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[11]
- Some suppliers recommend storage at 2-8°C under an inert gas atmosphere to ensure long-term stability.[3]

Section 4: Emergency Procedures

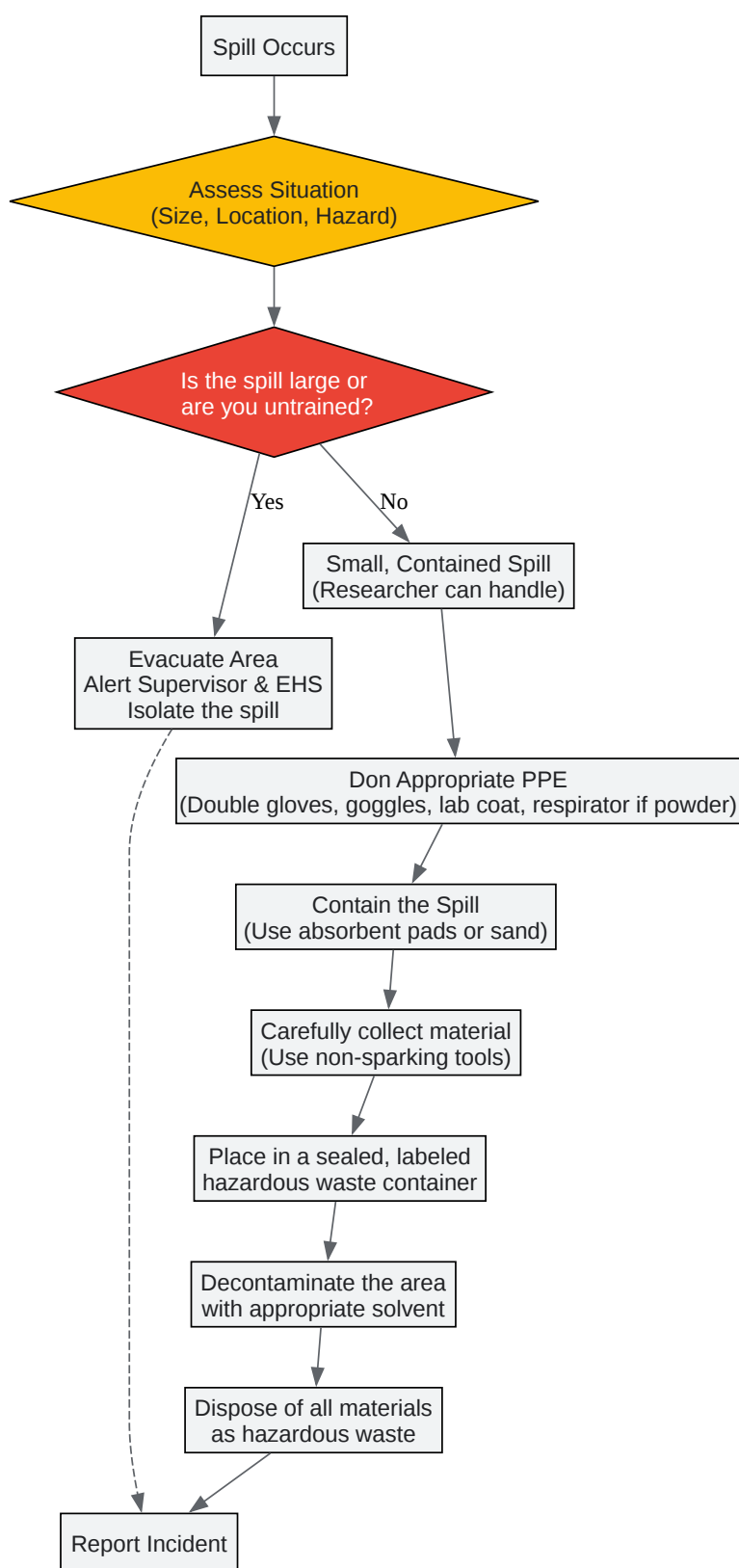
Rapid and correct response to an exposure or spill is critical. All personnel working with this compound must be familiar with these procedures and the location of emergency equipment.

Exposure Response

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water.[\[8\]](#)[\[9\]](#) Seek medical attention if irritation develops or persists.[\[12\]](#)
- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)

Spill Response Workflow

The response to a spill depends on its size and location.



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Diagram: Workflow for responding to a **9-(Bromomethyl)acridine** spill.

Section 5: Waste Disposal

All waste contaminated with **9-(Bromomethyl)acridine**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous chemical waste.

- Collect waste in a dedicated, sealed, and clearly labeled hazardous waste container.
- Never dispose of **9-(Bromomethyl)acridine** or its waste down the drain.[\[9\]](#)
- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.

Conclusion

9-(Bromomethyl)acridine is a compound of significant scientific interest, but it demands a high degree of respect and caution. Its irritant properties and, more critically, its potential as a mutagen and carcinogen due to its DNA-intercalating and alkylating capabilities, necessitate stringent safety protocols. By adhering to the principles of the hierarchy of controls—prioritizing engineering solutions like fume hoods, enforcing strict administrative procedures, and consistently using appropriate personal protective equipment—researchers can safely manage the risks associated with this compound. A proactive and informed approach to safety is paramount to protecting the health of laboratory personnel while enabling the important scientific advancements that **9-(Bromomethyl)acridine** facilitates.

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